

What is the precise chemical structure of Thymidine 5'-monophosphate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thymidine 5'-monophosphate

Cat. No.: B1632041

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Thymidine 5'-Monophosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure, physicochemical properties, biological significance, and experimental protocols related to **Thymidine 5'-monophosphate** (dTMP). dTMP is a deoxyribonucleotide that serves as a fundamental monomeric unit in the synthesis of deoxyribonucleic acid (DNA).

Precise Chemical Structure

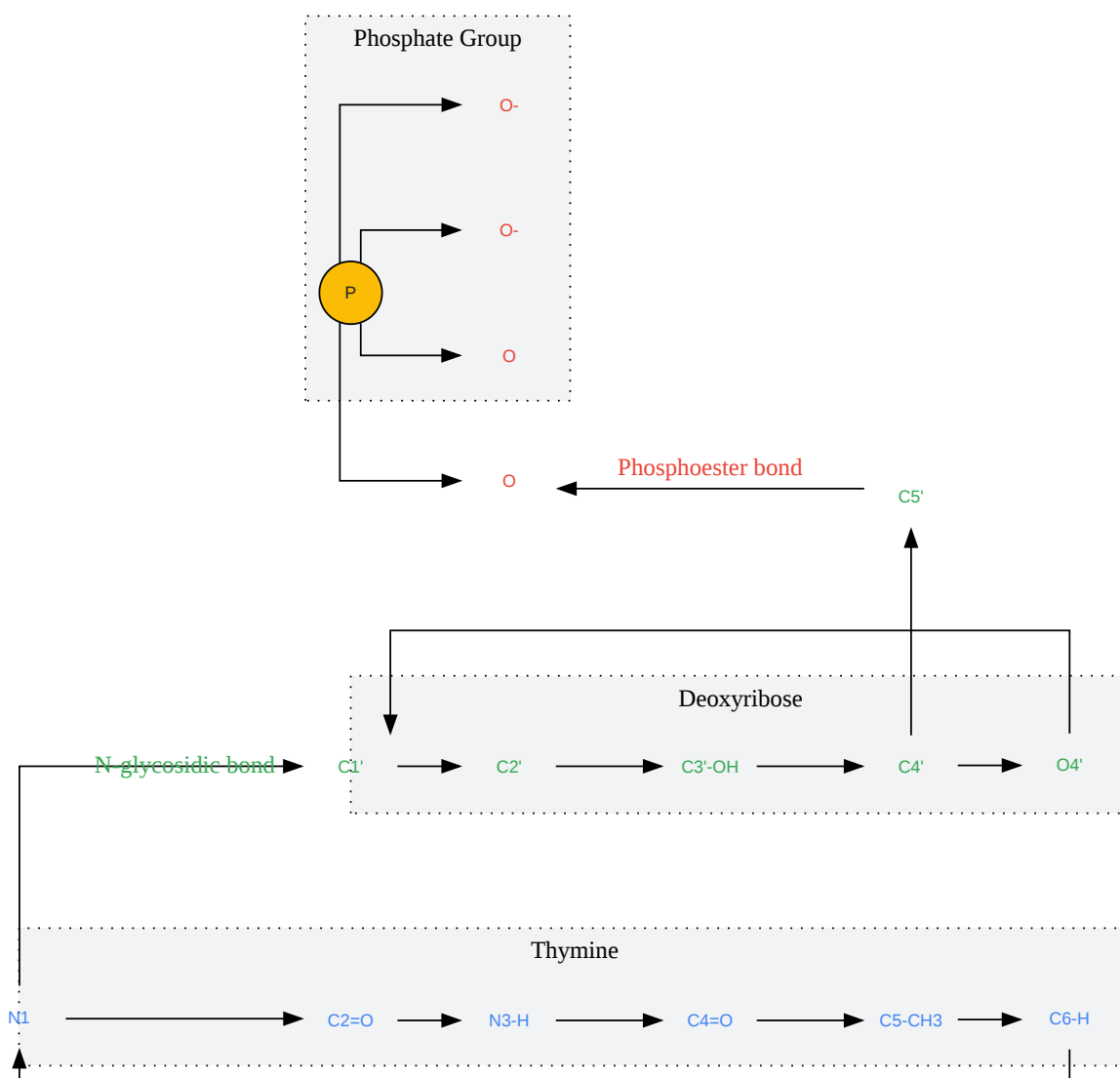
Thymidine 5'-monophosphate, also known as deoxythymidine monophosphate (dTMP), thymidylic acid, or 5'-Thymidylic acid, is a pyrimidine nucleotide. It is composed of a phosphate group, a deoxyribose sugar, and the nucleobase thymine.^[1] The phosphate group is esterified to the 5'-hydroxyl group of the deoxyribose sugar.

Molecular Formula: $C_{10}H_{15}N_2O_8P$ ^[2]

IUPAC Name: [(2R,3S,5R)-3-hydroxy-5-(5-methyl-2,4-dioxypyrimidin-1-yl)oxolan-2-yl]methyl dihydrogen phosphate^[2]

CAS Number: 365-07-1^[1]

The precise chemical structure of **Thymidine 5'-monophosphate** is visualized in the diagram below.



[Click to download full resolution via product page](#)**Figure 1:** Chemical structure of **Thymidine 5'-monophosphate**.

Quantitative Physicochemical Data

The following table summarizes key quantitative physicochemical properties of **Thymidine 5'-monophosphate**.

Property	Value	Reference
Molar Mass	322.21 g/mol	[2]
Melting Point	>300 °C (for disodium salt)	
pKa (Strongest Acidic)	1.23	
pKa (Strongest Basic)	-3.2	
Solubility in Water	Soluble	
UV λ_{max}	267 nm (at pH 7.0)	

Biological Signaling and Significance

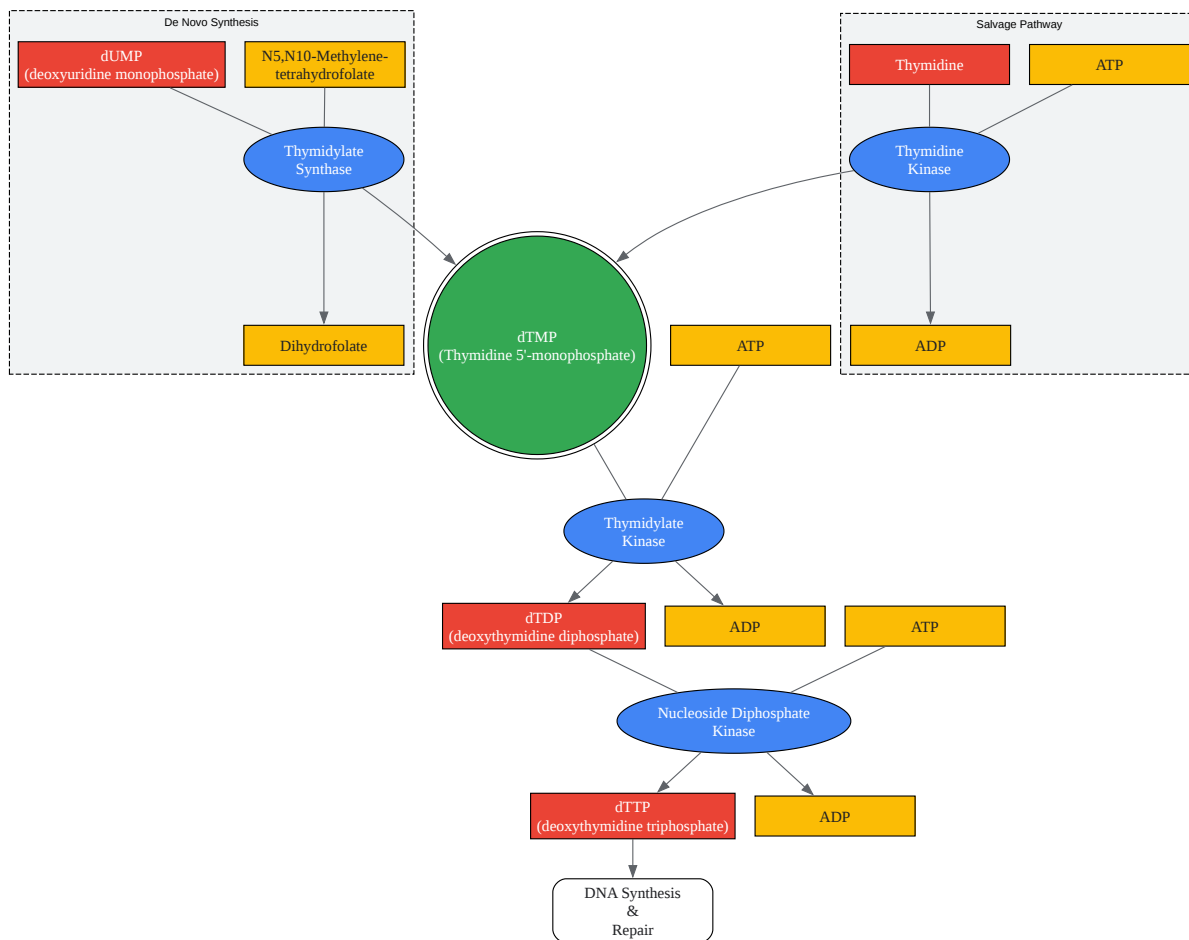
Thymidine 5'-monophosphate is a critical intermediate in the de novo and salvage pathways of pyrimidine metabolism, which are essential for DNA synthesis and repair.[1]

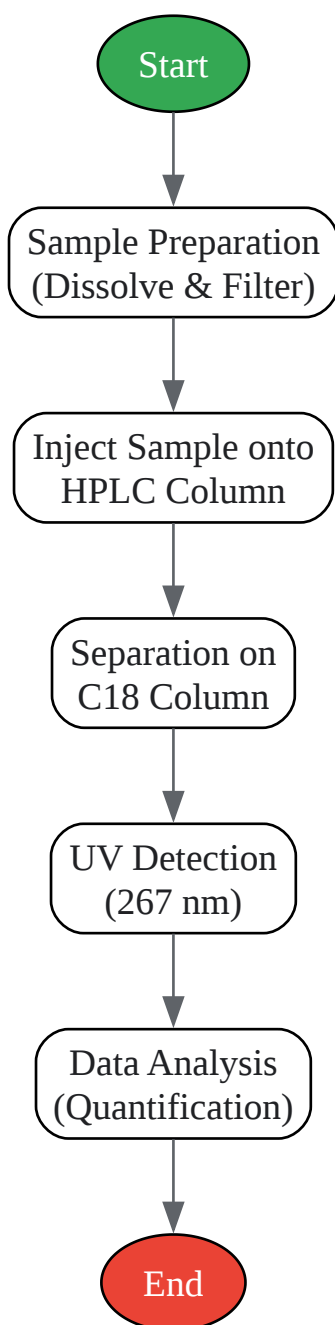
De Novo Synthesis: In the de novo pathway, deoxyuridine monophosphate (dUMP) is methylated by the enzyme thymidylate synthase to form dTMP. This reaction is a crucial step in the synthesis of thymine-containing nucleotides.

Salvage Pathway: The salvage pathway recycles thymidine from the degradation of DNA. Thymidine is phosphorylated by thymidine kinase to yield dTMP.[1]

Once synthesized, dTMP is further phosphorylated by thymidylate kinase to form deoxythymidine diphosphate (dTDP), and subsequently by nucleoside diphosphate kinase to form deoxythymidine triphosphate (dTTP). dTTP is one of the four deoxynucleoside triphosphates used by DNA polymerases to synthesize DNA.

The diagram below illustrates the central role of dTMP in these pathways.





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References

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- 2. Thymidine Phosphorylase in Cancer; Enemy or Friend? - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the precise chemical structure of Thymidine 5'-monophosphate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632041#what-is-the-precise-chemical-structure-of-thymidine-5-monophosphate]

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